

# improving AB-005 efficacy in animal models

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## Compound of Interest

Compound Name: AB-005

Cat. No.: B144013

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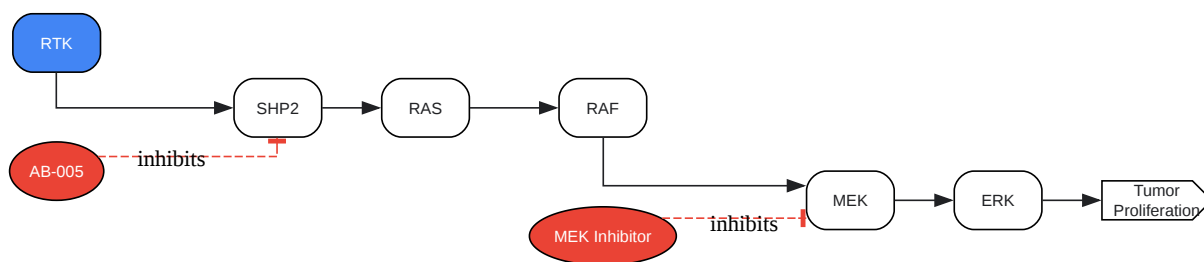
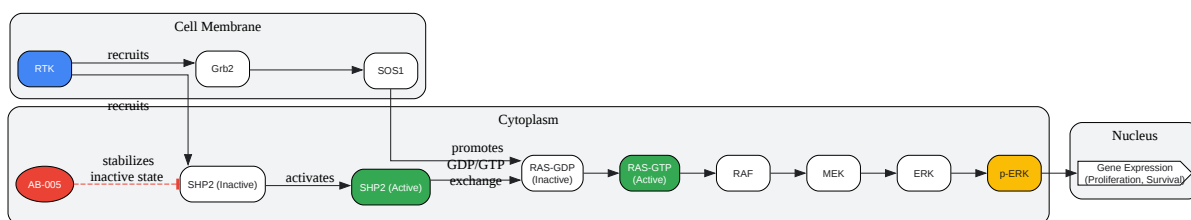
## Technical Support Center: AB-005

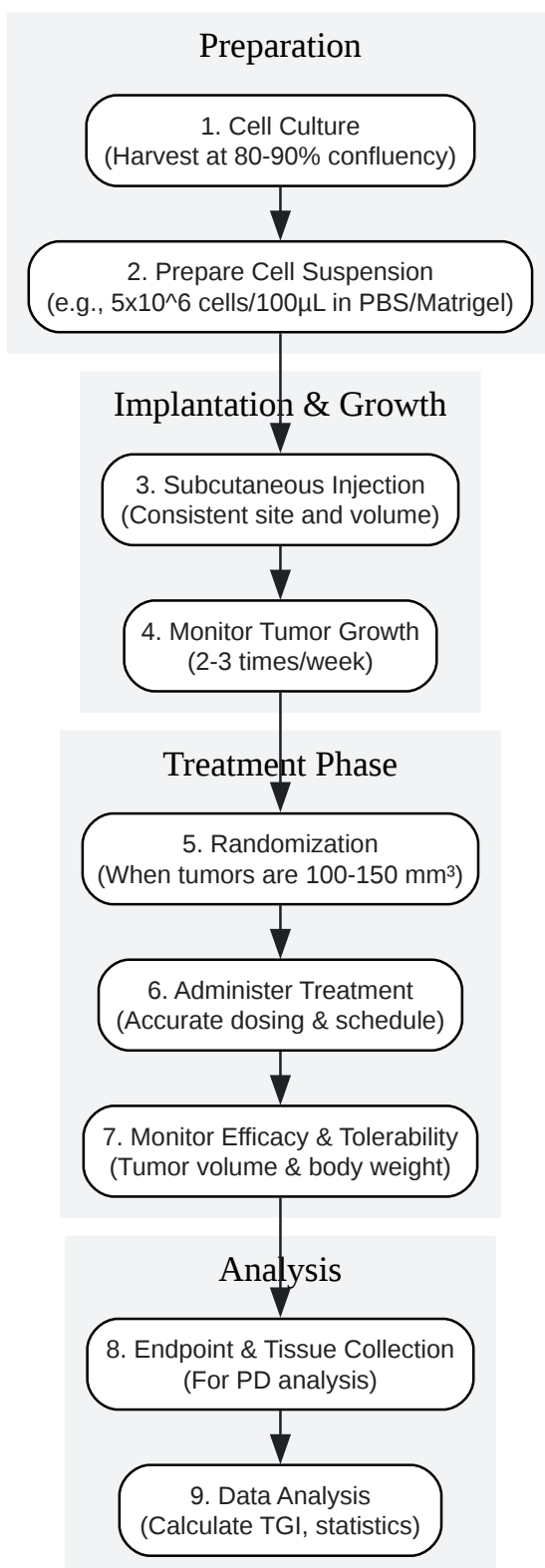
**Objective:** This guide provides researchers, scientists, and drug development professionals with comprehensive information, troubleshooting advice, and detailed protocols to optimize the in vivo efficacy of **AB-005**, a novel allosteric inhibitor of SHP2 (Src homology 2 domain-containing protein tyrosine phosphatase 2).

## Frequently Asked Questions (FAQs)

### Q1: What is the mechanism of action for AB-005?

**AB-005** is a potent and selective allosteric inhibitor of SHP2. SHP2 is a critical signaling node that positively modulates the RAS-MAPK pathway downstream of multiple receptor tyrosine kinases (RTKs).<sup>[1][2][3]</sup> In many cancers, hyperactivation of RTKs leads to sustained SHP2 activity, promoting uncontrolled cell proliferation and survival.<sup>[1][2]</sup> **AB-005** stabilizes SHP2 in a closed, auto-inhibited conformation, preventing its activation and halting the downstream signaling cascade.<sup>[4][5]</sup> This leads to decreased levels of phosphorylated ERK (p-ERK), a key biomarker of pathway inhibition.<sup>[6][7]</sup>





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## References

- 1. What are SHP2 inhibitors and how do they work? [synapse.patsnap.com]
- 2. Tyrosine phosphatase SHP2 inhibitors in tumor-targeted therapies - PMC [pmc.ncbi.nlm.nih.gov]
- 3. targetedonc.com [targetedonc.com]
- 4. benchchem.com [benchchem.com]
- 5. The Research Progress in SHP2 and the Inhibitors [bocsci.com]
- 6. aacrjournals.org [aacrjournals.org]
- 7. benchchem.com [benchchem.com]
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